

Personal protective equipment for handling Trimethoxy(p-tolyl)silane

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Compound of Interest

Compound Name: Trimethoxy(p-tolyl)silane

Cat. No.: B097134

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Essential Safety and Handling Guide for Trimethoxy(p-tolyl)silane

This guide provides crucial safety and logistical information for the handling and disposal of **Trimethoxy(p-tolyl)silane**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Chemical Profile:

- Chemical Name: **Trimethoxy(p-tolyl)silane**
- CAS Number: 17873-01-7
- Molecular Formula: $C_{10}H_{16}O_3Si$ [\[1\]](#)
- Primary Hazards: Causes skin and serious eye irritation.[\[2\]](#)[\[3\]](#) May cause respiratory tract irritation.[\[2\]](#) Reacts with water and moisture, liberating methanol.[\[2\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Trimethoxy(p-tolyl)silane**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (in a fume hood)	Chemical goggles (contact lenses should not be worn)[2]	Neoprene or nitrile rubber gloves[2]	Lab coat or suitable protective clothing[2]	NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation exposure may occur[2]
Weighing/Transferring (outside of a glovebox)	Chemical goggles (contact lenses should not be worn)[2]	Neoprene or nitrile rubber gloves[2]	Lab coat or suitable protective clothing[2]	NIOSH-certified organic vapor (black cartridge) respirator
Spill Cleanup	Chemical goggles[2]	Neoprene or nitrile rubber gloves[2]	Chemical resistant coveralls	NIOSH-certified organic vapor respirator
Emergency Situations (e.g., large spill, fire)	Chemical goggles[2]	Neoprene or nitrile rubber gloves[2]	Fully encapsulating chemical protective suit	Self-contained breathing apparatus (SCBA)

Operational Plan: From Receipt to Experiment

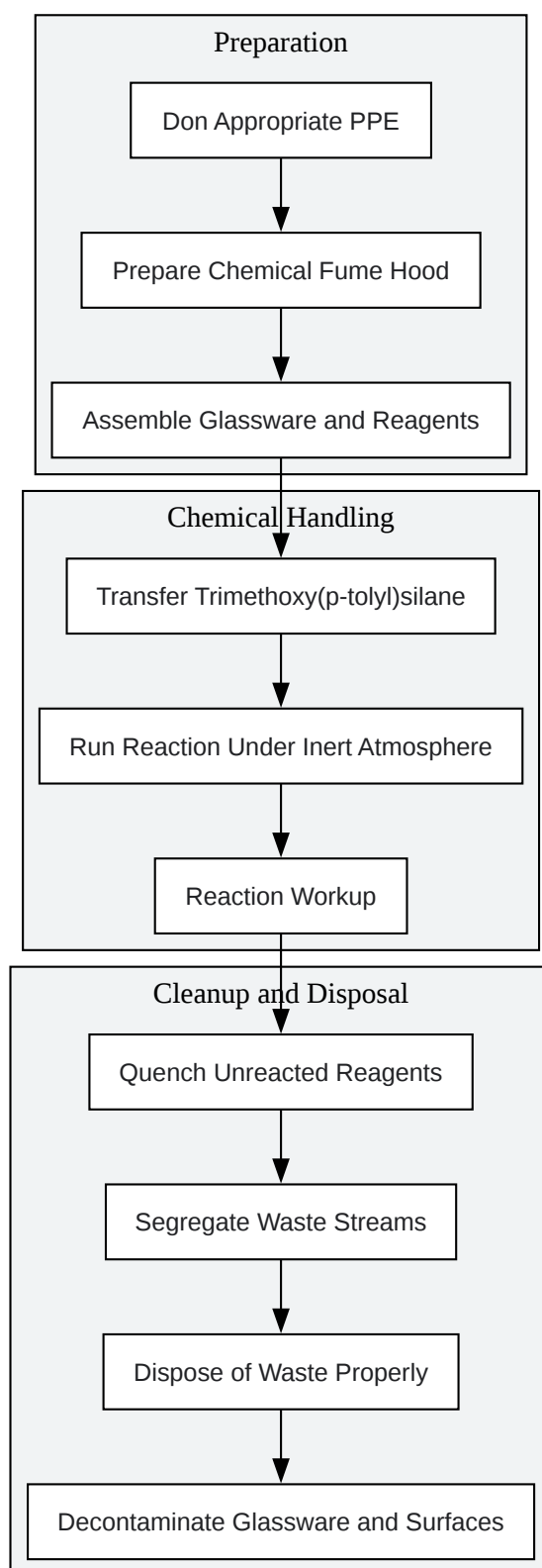
1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled.
- Store in a cool, dry, well-ventilated area away from heat and sources of ignition.[4]
- Keep the container tightly closed to prevent contact with moisture and water.[2]

2. Handling and Use:

- All handling of **Trimethoxy(p-tolyl)silane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid all eye and skin contact, and do not breathe vapor or mist.[2]
- Use only non-sparking tools.[4]
- Ground/bond the container and receiving equipment to prevent static discharge.[4]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[2]

3. Experimental Workflow:



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*Experimental workflow for handling **Trimethoxy(p-tolyl)silane**.*

Disposal Plan

1. Waste Collection:

- Collect waste **Trimethoxy(p-tolyl)silane** and any contaminated materials in a designated, properly labeled, and sealed container.
- Avoid mixing with other waste streams unless compatibility is confirmed.

2. Disposal Method:

- The recommended method for disposal is incineration.[2]
- Dispose of the waste in a safe manner in accordance with local, state, and federal regulations.[2]
- All disposal should be carried out by a licensed waste disposal facility.[2]
- Avoid release to the environment.[2]

3. Decontamination:

- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work.[2]
- Contaminated clothing should be removed and washed before reuse.[3][4]

Emergency Procedures

First-Aid Measures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical advice if you feel unwell.[2]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3]

- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical advice/attention.
[2]
- Ingestion: Never give anything by mouth to an unconscious person.[2] Oral toxicity is associated with methanol, a hydrolysis product, which can cause nausea, vomiting, headache, and visual effects, including blindness.[2]

Spill Response:

- Evacuate unnecessary personnel.[2]
- Equip the cleanup crew with proper protection.[2]
- Clean up any spills as soon as possible using an absorbent material to collect it.[2]
- Sweep or shovel the absorbed material into an appropriate container for disposal.[2]
- Prevent entry into sewers and public waters.[2]

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